

In-Depth Technical Guide on the Safe Handling of Anhydrous Sodium Phenoxide

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Compound of Interest

Compound Name: Sodium phenol

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This guide provides comprehensive safety protocols and technical information for the handling of anhydrous sodium phenoxide ($\text{C}_6\text{H}_5\text{ONa}$), a reactive and hazardous compound frequently used in organic synthesis. Due to its properties as a strong base and its reactivity with moisture and acids, stringent safety measures are imperative to mitigate risks of chemical burns, respiratory irritation, and other health hazards. This document outlines the necessary precautions, emergency procedures, and detailed experimental protocols to ensure the safe utilization of this reagent in a laboratory setting.

Chemical and Physical Properties

Anhydrous sodium phenoxide is a white to pale yellow crystalline solid. It is highly soluble in water and soluble in alcohols.^{[1][2]} It is also hygroscopic, meaning it readily absorbs moisture from the air.^{[1][3]} This property is critical to consider during handling and storage, as the presence of water can lead to hydrolysis, liberating corrosive and toxic phenol.^[4]

Hazard Identification and Classification

Anhydrous sodium phenoxide is classified as a hazardous material. It is corrosive and can cause severe skin burns and eye damage. Ingestion is harmful, and inhalation of dust can cause respiratory irritation.^[5]

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.
- H302: Harmful if swallowed.
- H335: May cause respiratory irritation.

NFPA 704 Diamond:[6]

- Health (Blue): 3 - Materials that, under emergency conditions, can cause serious or permanent injury.
- Flammability (Red): 2 - Materials that must be moderately heated or exposed to relatively high ambient temperatures before ignition can occur.
- Instability (Yellow): 0 - Materials that in themselves are normally stable, even under fire exposure conditions.

Quantitative Safety Data

Quantitative toxicity data for anhydrous sodium phenoxide is not extensively available. The data presented below is for sodium phenate solutions or related compounds and should be interpreted with caution. No specific Permissible Exposure Limits (PEL) from OSHA, Threshold Limit Values (TLV) from ACGIH, or Recommended Exposure Limits (REL) from NIOSH have been established for anhydrous sodium phenoxide.[6] However, exposure limits for phenol are relevant due to the potential for hydrolysis.[4][6]

Parameter	Value	Species	Route	Reference
Acute Toxicity (Sodium Phenate Solution)				
LD50 Oral	3438 mg/kg	Rat	Oral	
LD50 Dermal	5694 mg/kg	Rat	Dermal	
LC50 Inhalation	3.4 mg/L (4h)	Rat	Inhalation	
Acute Toxicity (Sodium Phenoxide, 20% in Methanol)				
ATE US (oral)	121.951 mg/kg	Oral		
ATE US (dermal)	365.854 mg/kg	Dermal		
ATE US (vapors)	3.659 mg/l/4h	Inhalation		
Lowest Published Lethal Dose (LDL0)				
LDL0	350 mg/kg	Mouse	Subcutaneous	[2]
Occupational Exposure Limits (for Phenol)				
OSHA PEL (8-hr TWA)	5 ppm	Human	Inhalation	[4][6]
NIOSH REL (10-hr TWA)	5 ppm	Human	Inhalation	[4]
NIOSH Ceiling (15-min)	15.6 ppm	Human	Inhalation	[4]
ACGIH TLV (8-hr TWA)	5 ppm	Human	Inhalation	[4]

Safe Handling and Storage

4.1. Engineering Controls

- Fume Hood: Always handle anhydrous sodium phenoxide in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation.
- Eyewash Stations and Safety Showers: These must be readily accessible in the immediate work area.[\[6\]](#)

4.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tight-sealing safety goggles and a face shield.[\[6\]](#)
- Skin Protection:
 - Gloves: Use chemical-resistant gloves (e.g., Butyl, Viton). Check manufacturer's data for compatibility.
 - Lab Coat: A flame-resistant lab coat or coveralls should be worn.
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[\[6\]](#)

4.3. Handling Procedures

- Work in a designated area within a fume hood.
- Avoid creating dust. Use a spatula for transferring the solid.
- Ground all equipment when transferring large quantities to prevent static discharge.
- Keep containers tightly closed when not in use to prevent exposure to moisture and carbon dioxide.[\[5\]](#)

4.4. Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials.[6]
- Keep containers tightly sealed.
- Protect from moisture.[6] Anhydrous sodium phenoxide is hygroscopic and will absorb water from the atmosphere.[1][3]
- Store away from acids, oxidizing agents, and metals.[2][6]

First Aid Measures

Immediate medical attention is required for all routes of exposure.[6]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Keep eye wide open while rinsing. Do not rub the affected area. Seek immediate medical attention.[6]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.[6]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Call a physician or poison control center immediately.[6]
- Ingestion: Do NOT induce vomiting. Drink plenty of water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6]

Emergency Procedures

6.1. Spill Cleanup

A minor spill of anhydrous sodium phenoxide can be managed by trained laboratory personnel with the appropriate PPE and spill kit. For large spills, or if you are unsure, evacuate the area and contact emergency services.

Detailed Spill Cleanup Protocol:

- **Evacuate and Secure the Area:** Alert others in the vicinity and restrict access to the spill area.
- **Don Appropriate PPE:** At a minimum, this includes a lab coat, chemical-resistant gloves, and tight-seal safety goggles with a face shield. For larger spills or where dust is present, respiratory protection is necessary.
- **Contain the Spill:** If it is a solid, prevent it from spreading by carefully covering it with a plastic sheet or by diking the area with an inert absorbent material like sand or vermiculite.^[6]
^[7] Avoid creating dust.
- **Neutralization (for small spills):** Due to its caustic nature, a weak acid can be used for neutralization after the initial cleanup of the bulk material. However, this should be done with extreme caution as the reaction can be exothermic. It is generally safer to mechanically remove the solid.
- **Mechanical Cleanup:** Carefully scoop the solid material into a clearly labeled, sealable waste container.^[6] Use non-sparking tools if there is any fire hazard.
- **Decontamination:**
 - Wipe the spill area with a wet cloth or paper towels to remove any remaining residue. Be aware that this will create a corrosive solution.
 - Wash the area with soap and water.
- **Waste Disposal:** All contaminated materials (absorbents, PPE, cleaning materials) must be placed in a sealed, labeled container and disposed of as hazardous waste according to institutional and local regulations.
- **Ventilate:** Ensure the area is well-ventilated after the cleanup.

6.2. Fire Fighting

- **Extinguishing Media:** Use dry chemical, carbon dioxide, sand, or alcohol-resistant foam. Do NOT use water directly on the material as it can be reactive.^[2]

- **Specific Hazards:** Thermal decomposition can produce toxic and irritating gases and vapors, including carbon oxides.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[6]

Experimental Protocols

7.1. Synthesis of Anhydrous Sodium Phenoxide from Phenol and Sodium Hydride

This procedure should be performed under an inert atmosphere (e.g., nitrogen or argon) in a fume hood.

Materials:

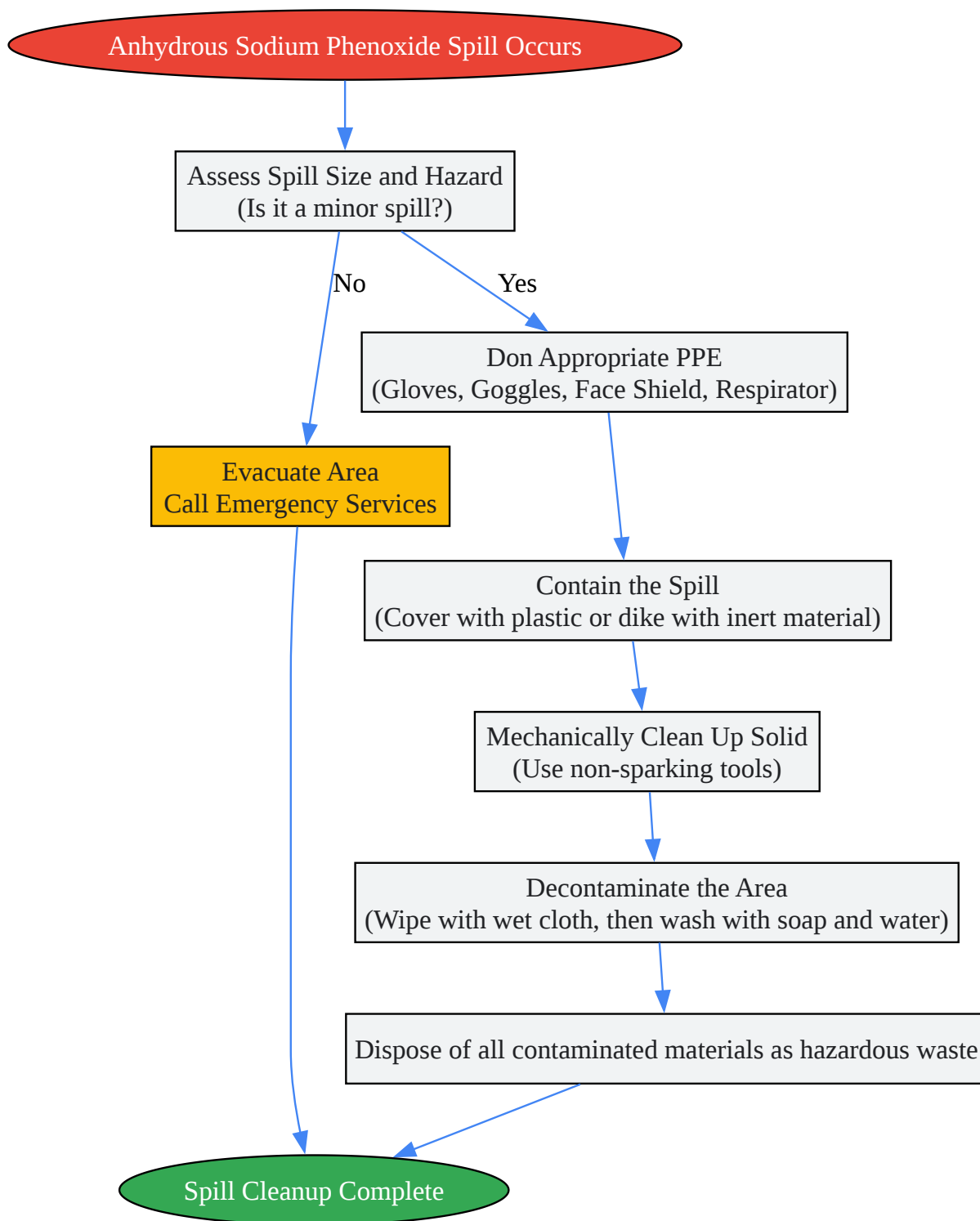
- Phenol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous tetrahydrofuran (THF) or other suitable anhydrous solvent
- Hexane (for washing NaH)
- Round-bottom flask with a magnetic stirrer, reflux condenser, and nitrogen/argon inlet

Procedure:

- **Preparation of Sodium Hydride:** In a flask under an inert atmosphere, weigh the desired amount of sodium hydride dispersion. Wash the mineral oil from the sodium hydride by adding anhydrous hexane, swirling, allowing the NaH to settle, and then carefully removing the hexane via cannula or syringe. Repeat this washing step two more times.^[8]
- **Reaction Setup:** To the flask containing the washed sodium hydride, add anhydrous THF via a cannula or syringe.
- **Addition of Phenol:** Dissolve the phenol in anhydrous THF in a separate flask. Slowly add the phenol solution to the stirred suspension of sodium hydride at 0 °C (ice bath). The addition should be dropwise to control the evolution of hydrogen gas.

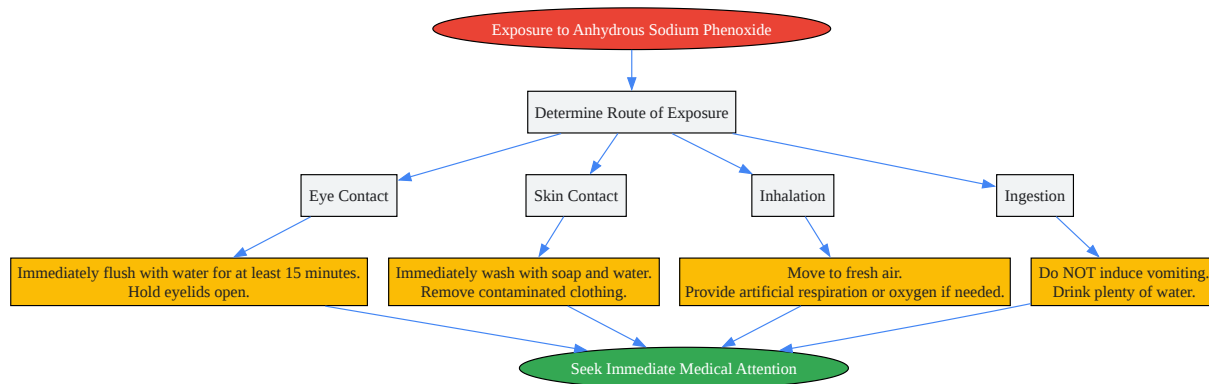
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the evolution of hydrogen gas ceases.
- **Isolation:** The resulting sodium phenoxide may precipitate out of the solution. The product can be isolated by filtration under an inert atmosphere, followed by washing with anhydrous solvent and drying under vacuum. Alternatively, the solvent can be removed under reduced pressure.

Visualizations



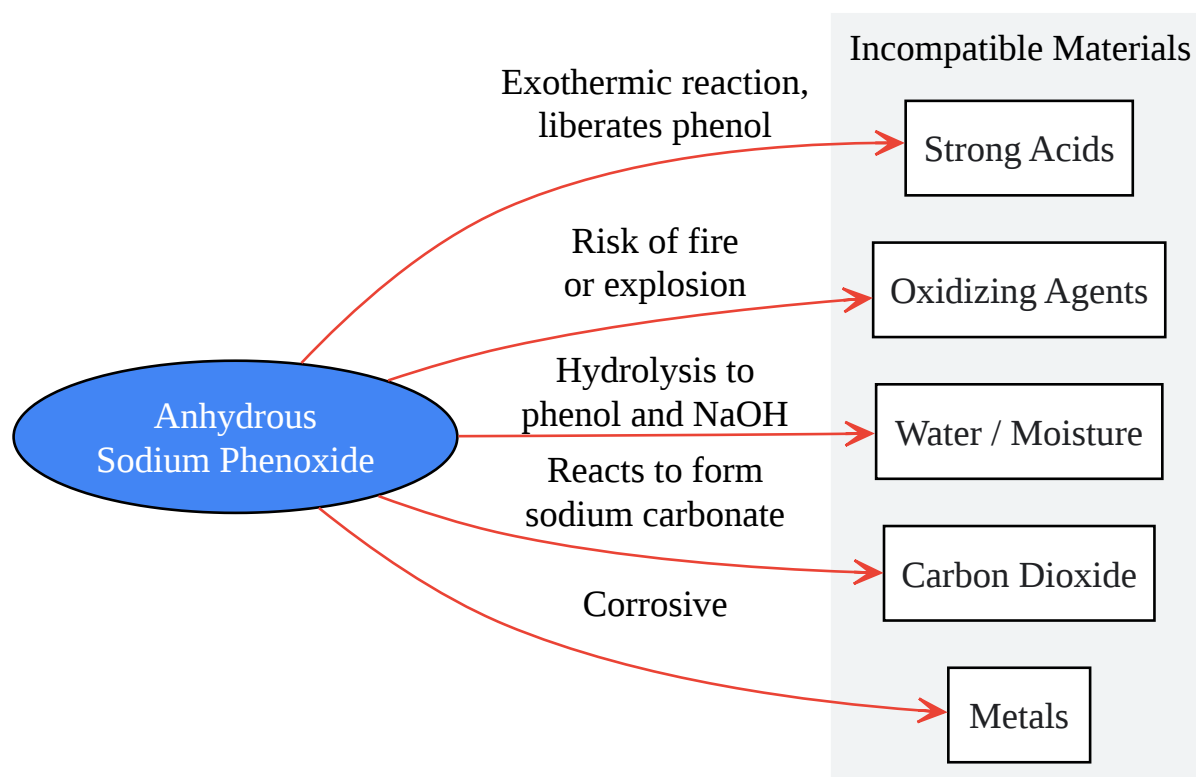
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Caption: Workflow for responding to an anhydrous sodium phenoxide spill.



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Caption: First aid procedures for exposure to anhydrous sodium phenoxide.



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Caption: Materials incompatible with anhydrous sodium phenoxide.

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